

Carpachromene comparison other α -glucosidase inhibitors

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Compound Focus: Carpachromene

CAS No.: 57498-96-1

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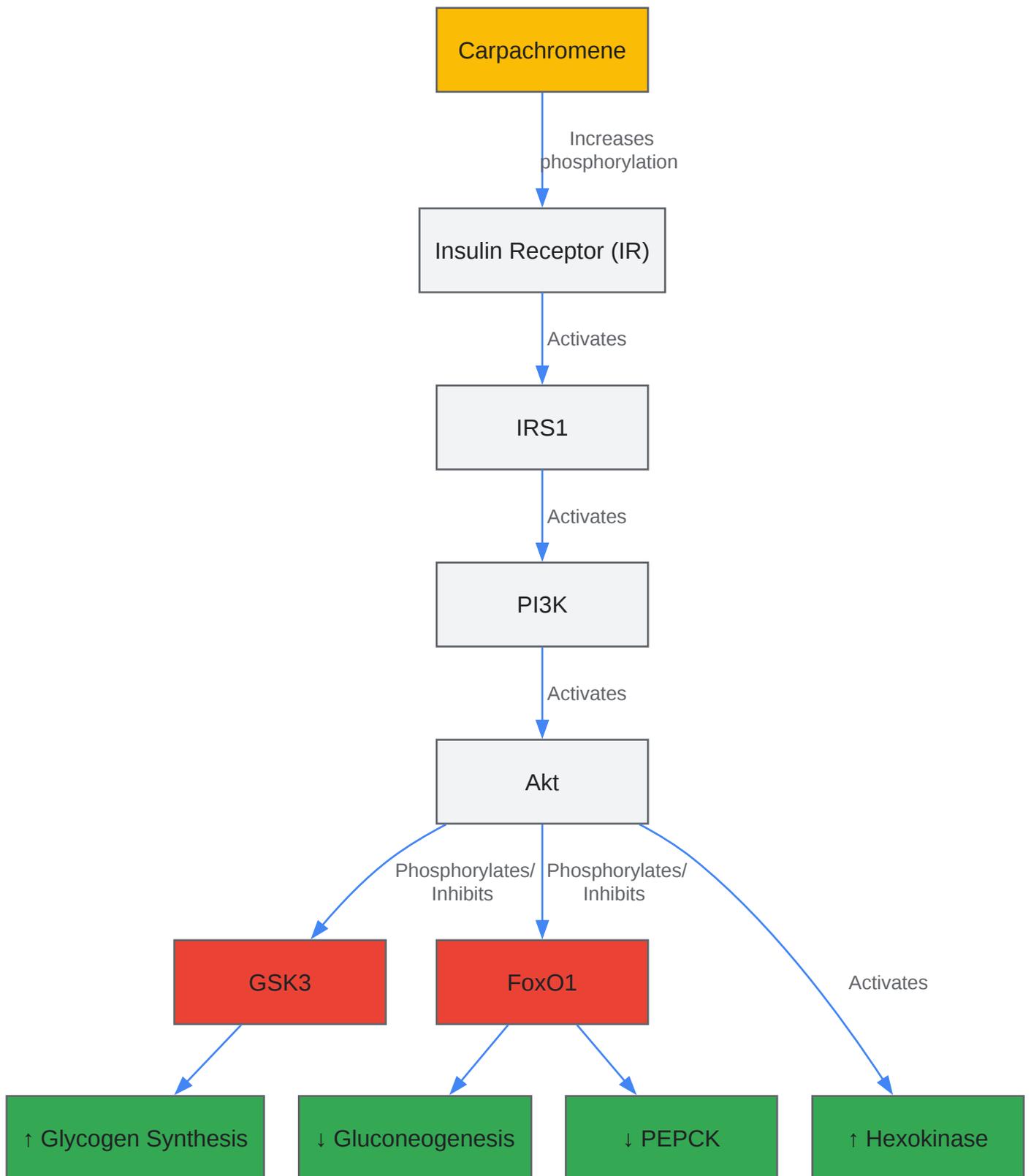
Mechanism of Action Comparison

The table below compares the mechanisms of **carpachromene** and standard alpha-glucosidase inhibitors.

Inhibitor	Primary Mechanism	Additional Actions	Molecular/Cellular Target
Carpachromene	Alpha-glucosidase enzyme inhibition [1] [2] [3]	Ameliorates insulin resistance via IR/IRS1/PI3k/Akt/GSK3/FoxO1 pathway; increases cellular glucose consumption & glycogen synthesis [1] [2] [3]	Intestinal alpha-glucosidase; Insulin signaling proteins in hepatic cells (HepG2) [1] [2] [3]
Acarbose	Inhibits pancreatic alpha-amylase & membrane-bound alpha-glucosidases (glucoamylase, sucrase, maltase) [4] [5]	Delays carbohydrate absorption, reducing postprandial blood glucose [4] [5]	Luminal pancreatic alpha-amylase; Brush border alpha-glucosidases in small intestine [4] [5]
Miglitol	Competitively inhibits membrane-	Delays carbohydrate absorption, reducing postprandial blood glucose	Brush border alpha-glucosidases in small

Inhibitor	Primary Mechanism	Additional Actions	Molecular/Cellular Target
	bound alpha-glucosidases [4]	[4]	intestine [4]

Carpachromene's activity is mediated through a key signaling pathway in liver cells, which can be visualized as follows:



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Carpachromene's Signaling Pathway in HepG2 Cells. This diagram summarizes the mechanism by which carpachromene ameliorates insulin resistance, based on experimental findings [1] [2] [3].

Summary of Experimental Evidence

The following tables summarize key quantitative findings from the study "**Carpachromene** Ameliorates Insulin Resistance in HepG2 Cells via Modulating IR/IRS1/PI3k/Akt/GSK3/FoxO1 Pathway" [1] [2] [3].

Table 1: Glucose Consumption in HepG2/IRM Cells

Carpachromene Concentration ($\mu\text{g/mL}$)	Glucose Concentration (mmol/L) at 48 hours
0 (Untreated Control)	~ 6.20
5	2.04 ± 0.18
10	1.58 ± 0.14
20	1.07 ± 0.18

Note: Data presented as mean \pm SD. Metformin was used as a positive control and showed similar effects [1] [2].

Table 2: Effects on Key Enzymes and Glycogen

Parameter	Effect of Carpachromene (20 $\mu\text{g/mL}$)	Functional Outcome
Hexokinase (HK) Activity	Significantly Increased [1] [3]	Promotes cellular glucose uptake and utilization
PEPCK Activity	Significantly Decreased [1] [3]	Suppresses glucose production (gluconeogenesis)
Cellular Glycogen Content	Significantly Increased [1]	Enhances glucose storage in the liver

Detailed Experimental Protocols

The key conclusions about **carpachromene** are derived from the following experimental methodologies:

1. In Vitro Insulin Resistance Model (HepG2/IRM)

- **Cell Line:** Human hepatocellular carcinoma cells (HepG2).
- **Model Induction:** HepG2 cells were treated with a low concentration of insulin (0.005 μ M) for 24 hours to induce a state of insulin resistance. This was confirmed by measuring significantly reduced glucose consumption in the media compared to control cells [1] [2].
- **Viability Assay:** Cytotoxicity of **carpachromene** was tested on HepG2/IRM cells. Concentrations of 6.3, 10, and 20 μ g/mL maintained cell viability at over 90% and were selected for further experiments [1] [2].

2. Key Assays and Analyses

- **Glucose Consumption:** Glucose concentration in the cell culture media was measured after treating HepG2/IRM cells with **carpachromene** (5, 10, 20 μ g/mL) over various time intervals (12, 24, 36, 48 h) [1] [2].
- **Glycogen Content:** Intracellular glycogen levels were quantified in **carpachromene**-treated HepG2/IRM cells [1].
- **Western Blot Analysis:** Protein expression and phosphorylation levels of key signaling molecules (IR, IRS1, PI3K, Akt, GSK3, FoxO1) were determined using specific antibodies [1] [2] [3].
- **Enzyme Activity:** The activities of PEPCK and hexokinase enzymes were measured after **carpachromene** treatment [1] [3].

3. Alpha-Glucosidase Inhibitor Screening Protocol While the specific IC₅₀ value for **carpachromene**'s alpha-glucosidase inhibition was not listed in the search results, the general protocol for this assay is standardized [6] [7]:

- **Enzyme:** Alpha-glucosidase (from *Saccharomyces cerevisiae*).
- **Substrate:** p-nitrophenyl- α -D-glucopyranoside (pNPG).
- **Procedure:** The enzyme is pre-incubated with the test compound. The reaction is initiated by adding pNPG and stopped after a set time with sodium carbonate. The release of p-nitrophenol is measured spectrophotometrically at 405 nm.
- **Analysis:** The percentage inhibition is calculated, and the IC₅₀ (concentration causing 50% inhibition) is determined. Acarbose is typically used as a positive control.

Conclusion for Research and Development

In summary, for researchers and drug development professionals, the data suggests:

- **Carpachromene offers a multi-target profile**, functioning not only as a carbohydrate-digestion inhibitor but also as an insulin-sensitizing agent. This could potentially address both postprandial and fasting hyperglycemia with a single molecule.
- **Its natural origin** might be explored to mitigate the gastrointestinal side effects commonly associated with potent synthetic AGIs like acarbose, though this requires direct clinical investigation [8] [6].
- The current evidence is robust but **preclinical**, being entirely derived from *in vitro* studies using the HepG2 cell line. The logical next steps involve validation in animal models and further pharmacological optimization.

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References

1. Carpachromene Ameliorates Insulin Resistance in HepG2 ... [mdpi.com]
2. Carpachromene Ameliorates Insulin Resistance in HepG2 ... [pmc.ncbi.nlm.nih.gov]
3. Carpachromene Ameliorates Insulin Resistance in HepG2 ... [pubmed.ncbi.nlm.nih.gov]
4. Alpha Glucosidase Inhibitors - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
5. Alpha-glucosidase inhibitor [en.wikipedia.org]
6. Alpha-Glucosidase Inhibitory Assay-Screened Isolation and ... [pmc.ncbi.nlm.nih.gov]
7. α -Glucosidase inhibition assay [bio-protocol.org]
8. Comparative study of inhibition mechanisms of structurally ... [sciencedirect.com]

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